

Proper Disposal Procedures for A 419259 (GMP)

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Compound of Interest

Compound Name: A 419259 (GMP)

Cat. No.: B1231660

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the proper disposal procedures for A 419259, a potent inhibitor of the Src family of kinases. Adherence to these guidelines is crucial for maintaining laboratory safety and ensuring environmental compliance, particularly under Good Manufacturing Practice (GMP) standards.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of A 419259 is foundational to its safe handling and disposal. The following table summarizes key quantitative data for A 419259 and its common salt form, A 419259 trihydrochloride.

Property	Value	Reference
Chemical Name	7-[trans-4-(4-Methyl-1-piperazinyl)cyclohexyl]-5-(4-phenoxyphenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-amine	[1]
Synonyms	RK-20449	[1]
Molecular Formula	C ₂₉ H ₃₄ N ₆ O (free base)	[1]
Molecular Weight	482.63 g/mol (free base)	
CAS Number	364042-47-7 (free base)	
Formulation	Crystalline solid	[1]
Solubility	Methanol: 1.4 mg/mL DMSO: 10 mg/mL (Sonication recommended) Water: 59.2 mg/mL (as trihydrochloride salt)	[1][2]
Storage Temperature	-20°C (Solid)	[1][2]
Stability	≥ 4 years at -20°C	[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of A 419259 in a laboratory setting. These procedures are based on general chemical safety principles and information derived from available Safety Data Sheets (SDS). Note: All disposal activities must comply with local, state, and federal regulations.

1. Personal Protective Equipment (PPE): Before handling A 419259, ensure appropriate PPE is worn, including:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)

- Laboratory coat

2. Waste Segregation:

- Solid Waste: Unused or expired A 419259 powder should be collected in a clearly labeled, sealed container designated for chemical waste. Do not mix with other chemical waste unless compatibility is confirmed.
- Liquid Waste: Solutions containing A 419259 should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Avoid mixing with incompatible solvents.
- Contaminated Materials: All materials that have come into contact with A 419259, such as pipette tips, vials, and absorbent paper, should be considered contaminated and disposed of in the designated solid chemical waste container.

3. Spill Management: In the event of a spill:

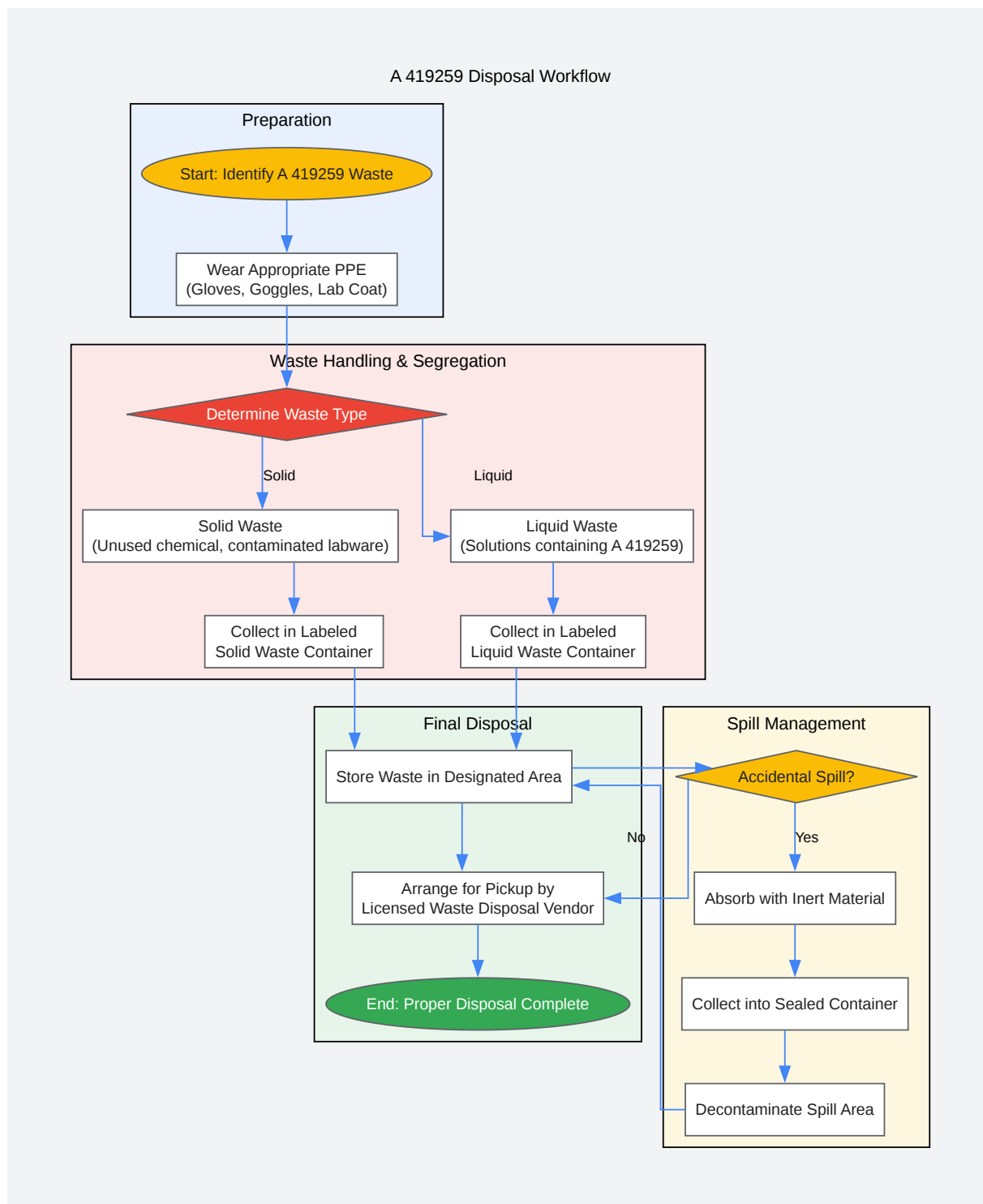
- Evacuate the immediate area to prevent exposure.
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully collect the absorbed material into a sealed container for chemical waste.
- Decontaminate the spill area with a suitable solvent, such as alcohol, and wipe clean.^[3]

4. Final Disposal:

- All containers of A 419259 waste must be disposed of through a licensed hazardous waste disposal company.
- Do not dispose of A 419259 down the drain or in regular trash.
- Follow all institutional and regulatory procedures for waste pickup and disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of A 419259.



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Caption: A flowchart outlining the key steps for the safe disposal of A 419259.

Experimental Protocols

The information provided in this document is focused on the safe disposal of A 419259 and does not pertain to experimental protocols for its use in research. For detailed methodologies on the application of A 419259 in experimental settings, researchers should consult peer-reviewed scientific literature. The compound has been utilized in studies investigating its role as an inhibitor of Src family kinases in various cancer cell lines.^[1]

Signaling Pathways

The disposal procedures for A 419259 are independent of its mechanism of action and do not directly involve biological signaling pathways. A 419259 is known to inhibit Src family kinases, which are key components of various signaling pathways involved in cell proliferation, differentiation, and survival.^[1] The proper disposal of this compound ensures that it does not inadvertently impact these pathways in the environment.

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- To cite this document: BenchChem. [Proper Disposal Procedures for A 419259 (GMP)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1231660#a-419259-gmp-proper-disposal-procedures\]](https://www.benchchem.com/product/b1231660#a-419259-gmp-proper-disposal-procedures)

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